

# Synthesis of 3-Ethoxypropanal from 3-Bromo-1-Propanol: A Technical Guide

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## Compound of Interest

Compound Name: 3-ETHOXYPROPANAL

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This guide provides a comprehensive overview of the synthesis of **3-ethoxypropanal**, a valuable building block in organic synthesis, starting from the readily available 3-bromo-1-propanol. The synthesis involves a two-step process: a Williamson ether synthesis to form the intermediate 3-ethoxy-1-propanol, followed by a selective oxidation to yield the desired aldehyde. This document details the experimental protocols for each step, presents relevant physicochemical data in a structured format, and illustrates the reaction pathway and experimental workflow.

## Physicochemical and Spectroscopic Data

A summary of the key physical and spectroscopic properties of the starting material, intermediate, and final product is presented in Table 1. This data is crucial for reaction monitoring and product characterization.

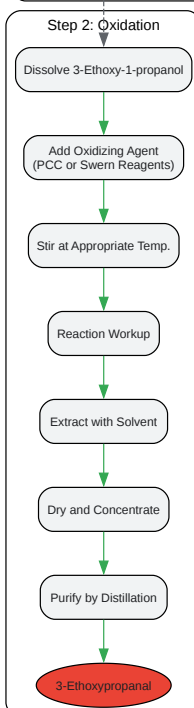
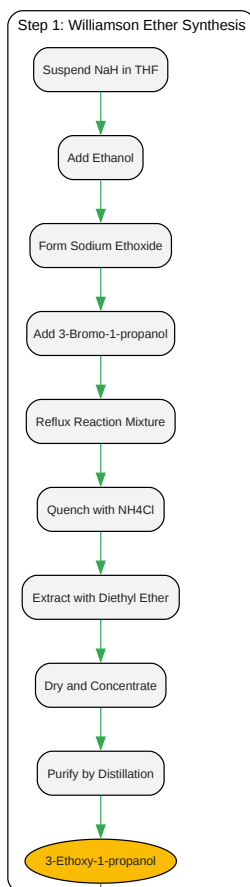
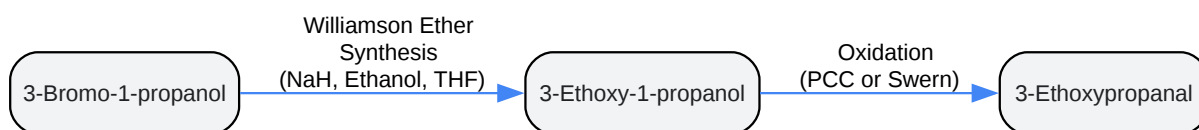
Table 1: Physicochemical and Spectroscopic Data

Compound	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL)	<sup>1</sup> H NMR (CDCl <sub>3</sub> , δ in ppm)	<sup>13</sup> C NMR (CDCl <sub>3</sub> , δ in ppm)
3-Bromo-1-propanol	C <sub>3</sub> H <sub>7</sub> BrO	138.99	163-166[1]	1.537[1]	3.86 (t, 2H), 3.58 (t, 2H), 2.11 (quint, 2H), 1.85 (s, 1H)	61.2, 33.5, 32.0
3-Ethoxy-1-propanol	C <sub>5</sub> H <sub>12</sub> O <sub>2</sub>	104.15	160-161[2]	0.904[2]	3.73 (t, 2H), 3.58 (t, 2H), 3.50 (q, 2H), 1.85 (quint, 2H), 1.21 (t, 3H)	69.8, 66.5, 61.8, 32.0, 15.2
3-Ethoxypropanal	C <sub>5</sub> H <sub>10</sub> O <sub>2</sub>	102.13	135-137	0.933	9.80 (t, 1H), 3.70 (t, 2H), 3.49 (q, 2H), 2.75 (dt, 2H), 1.19 (t, 3H)	202.0, 67.2, 66.5, 43.8, 15.1

Note: NMR data is predicted and may vary slightly based on experimental conditions.

## Synthetic Pathway

The overall synthesis is a two-step process. The first step is a Williamson ether synthesis, where the alkoxide of ethanol displaces the bromide from 3-bromo-1-propanol. The resulting 3-ethoxy-1-propanol is then oxidized to **3-ethoxypropanal** using a mild oxidizing agent to prevent over-oxidation to the carboxylic acid.



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## References

- 1. 3-Bromo-1-propanol | C<sub>3</sub>H<sub>7</sub>BrO | CID 12308 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Propanol, 3-ethoxy- [webbook.nist.gov]
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